

# Technical Guide: Methyltris(4-methoxyphenyl)phosphonium Iodide

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## Compound of Interest

|                |                                                 |
|----------------|-------------------------------------------------|
| Compound Name: | [Tris(4-methoxyphenyl)methyl]phosphonium iodide |
| CAS No.:       | 1050-47-1                                       |
| Cat. No.:      | B3319013                                        |

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High-Performance Reagent for Stereoselective Olefination and Mitochondrial Targeting

## Executive Summary

Methyltris(4-methoxyphenyl)phosphonium iodide is a specialized organophosphorus salt derived from the electron-rich phosphine, tris(4-methoxyphenyl)phosphine (also known as trianisylphosphine). Unlike the ubiquitous triphenylphosphonium (TPP) salts, this compound features three methoxy (-OCH<sub>3</sub>) groups at the para positions of the phenyl rings. These electron-donating groups (EDGs) fundamentally alter the electronic landscape of the phosphorus center, enhancing the nucleophilicity of the precursor phosphine and destabilizing the resulting ylide.

This guide details the physicochemical properties, synthesis protocols, and critical applications of this salt in Z-selective Wittig reactions and mitochondrial-targeted drug delivery, where its unique lipophilic cation profile offers distinct advantages over standard TPP vectors.

# Chemical Identity & Structural Analysis[1]

## Nomenclature and Structure

- IUPAC Name: Methyltris(4-methoxyphenyl)phosphonium iodide
- Common Synonyms: Methyltrianisylphosphonium iodide;  $[(4\text{-MeOC}_6\text{H}_4)_3\text{PMe}]^+ \text{I}^-$
- Molecular Formula:  $\text{C}_{22}\text{H}_{24}\text{IO}_3\text{P}$
- Molecular Weight:  $\sim 494.3 \text{ g/mol}$
- Core Structure: A tetrahedral phosphorus(V) center bonded to one methyl group and three 4-methoxyphenyl rings. The counterion is iodide ( $\text{I}^-$ ).

## Electronic Properties (The "Methoxy Effect")

The defining feature of this salt is the para-methoxy substituent.

- Electron Donation: Through resonance (+M effect), the oxygen lone pairs donate electron density into the aromatic ring, which is transmitted to the phosphorus center.
- Phosphine Nucleophilicity: The precursor, tris(4-methoxyphenyl)phosphine, is significantly more nucleophilic than triphenylphosphine due to this electron enrichment.
- Ylide Destabilization: Upon deprotonation to form the ylide (phosphorane), the electron-rich phosphorus center is less able to stabilize the adjacent carbanion negative charge via inductive withdrawal compared to the phenyl analog. This results in a "hotter," more reactive ylide, which is critical for kinetic control in olefination reactions.

| Property             | Triphenylphosphonium (TPP) Salt | Tranisylphosphonium (TAP) Salt           |
|----------------------|---------------------------------|------------------------------------------|
| Substituent Effect   | Neutral (H)                     | Electron Donating (-OCH <sub>3</sub> )   |
| Phosphorus Character | Standard Electrophilicity       | Reduced Electrophilicity (Electron Rich) |
| Ylide Stability      | Moderate                        | Low (Highly Reactive)                    |
| Solubility (Polar)   | Moderate                        | Enhanced (due to ether oxygens)          |
| Lipophilicity (logP) | High                            | Tunable (Methoxy groups add polarity)    |

## Synthesis Protocol

Objective: Efficient quaternization of tris(4-methoxyphenyl)phosphine with methyl iodide.

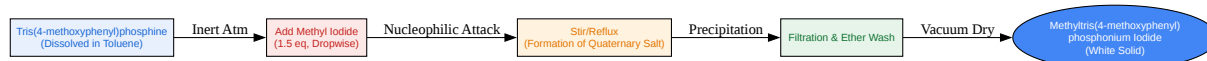
## Reagents & Equipment

- Precursor: Tris(4-methoxyphenyl)phosphine (CAS: 855-38-9).
- Alkylating Agent: Methyl Iodide (MeI) (Excess).
- Solvent: Toluene (non-polar, precipitates product) or THF.
- Safety: MeI is a volatile carcinogen. All operations must be performed in a certified fume hood.

## Step-by-Step Methodology

- Dissolution: Dissolve 10.0 mmol of tris(4-methoxyphenyl)phosphine in 20 mL of anhydrous Toluene under an inert atmosphere (N<sub>2</sub> or Ar).
- Addition: Add 15.0 mmol (1.5 eq) of Methyl Iodide dropwise to the stirring solution.
  - Note: The reaction is exothermic. The electron-rich phosphine reacts faster than TPP.

- Reflux/Stir: Stir at room temperature for 4 hours. If precipitation is slow, heat to mild reflux (60°C) for 1 hour, then cool.
- Precipitation: The salt will form a white to off-white precipitate.
- Isolation: Filter the solid using a sintered glass funnel. Wash the cake 3x with cold diethyl ether to remove unreacted phosphine and excess MeI.
- Drying: Dry under high vacuum (0.1 mmHg) for 6 hours to remove trace solvents.



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Figure 1: Synthesis workflow for the quaternization of trianisylphosphine.

## Reactivity & Applications

### The Wittig Reaction: Enhancing Z-Selectivity

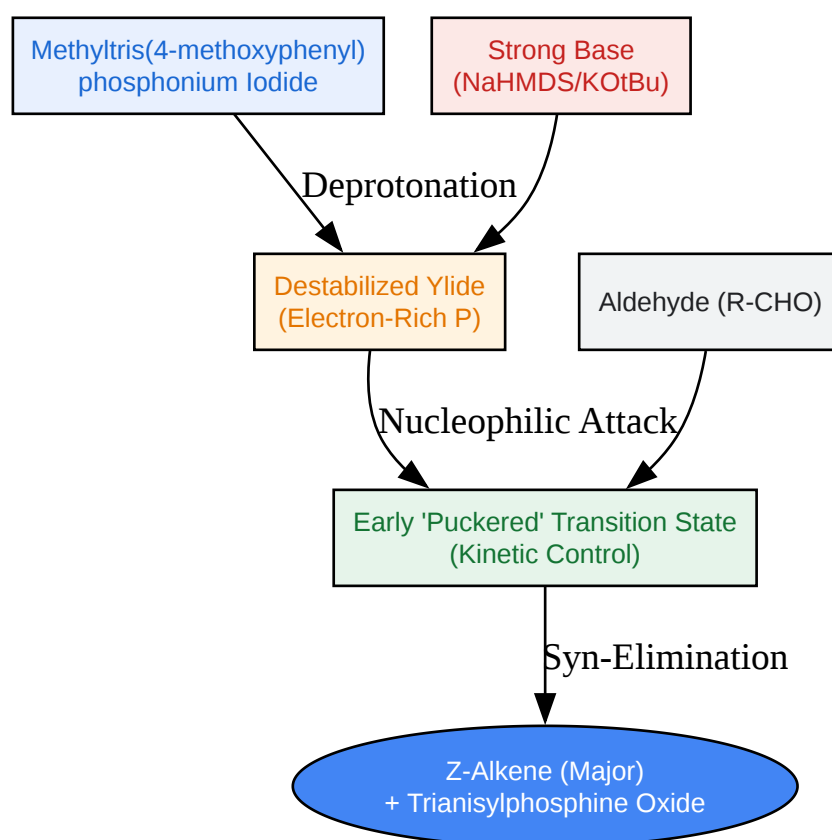
The primary synthetic application of this salt is as a precursor for non-stabilized ylides in the Wittig reaction.

- Mechanism: The salt is deprotonated by a strong base (e.g., NaHMDS, KOtBu) to generate the ylide.
- Selectivity Logic: The electron-donating methoxy groups destabilize the ylide. According to the Schlosser/Vedejs models, highly reactive (unstable) ylides react with aldehydes via an early, puckered transition state (TS) to minimize steric interactions, leading predominantly to the Z-alkene (cis) product.
- Advantage: Trianisyl-derived ylides often exhibit higher Z-selectivity than their triphenyl counterparts because the "hotter" ylide commits to the kinetic product (Z) faster, with less reversibility in the oxaphosphetane formation step.

## Mitochondrial Targeting (Delocalized Lipophilic Cations)

Like TPP, the Methyltris(4-methoxyphenyl)phosphonium cation is a Delocalized Lipophilic Cation (DLC). It can pass through the hydrophobic mitochondrial inner membrane and accumulate in the matrix, driven by the negative membrane potential ( $\Delta\Psi_m \sim -150$  to  $-180$  mV).

- **Bioavailability:** The methoxy groups increase the polarity of the molecule compared to the unsubstituted phenyl rings. This can improve solubility in biological media (cytosol) while retaining sufficient lipophilicity for membrane crossing.
- **Payload Delivery:** This salt moiety is used to tag fluorophores, antioxidants, or cytotoxins, directing them specifically to the mitochondria for imaging or therapeutic action (e.g., inducing apoptosis in cancer cells).



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Figure 2: Mechanistic pathway for Z-selective olefination using Trianisyl-derived ylides.

## Safety & Handling

- Hazards: Phosphonium salts are generally irritants to eyes, skin, and the respiratory tract. The iodide counterion can degrade to release iodine over time (yellowing), which is corrosive.
- Storage: Store in a cool, dry place under inert gas (Argon) to prevent moisture absorption (hygroscopic) and oxidation.
- Disposal: Dispose of as halogenated organic waste.

## References

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